

An In-depth Technical Guide to 1,2,3-Trimethylcyclopentane

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Compound of Interest

Compound Name: *1,2,3-Trimethylcyclopentane*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **1,2,3-trimethylcyclopentane**, including its chemical identifiers, physicochemical properties, stereoisomerism, and applications in research. The information is structured to be a valuable resource for professionals in the fields of chemistry and drug development.

Chemical Identifiers

1,2,3-Trimethylcyclopentane is a cyclic alkane with three methyl substituents. Due to the presence of three stereocenters, it can exist as multiple stereoisomers. Different identifiers, including CAS numbers, can refer to a specific isomer or a mixture.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Identifier	Value	Isomer Specificity
Molecular Formula	C8H16	All isomers
IUPAC Name	1,2,3-trimethylcyclopentane	General
CAS Number	2815-57-8	Mixture or unspecified
2613-69-6	(1 α ,2 α ,3 α)- or cis,cis,cis-isomer	
15890-40-1	(1 α ,2 α ,3 β)- or cis,cis,trans-isomer	
InChI	InChI=1S/C8H16/c1-6-4-5-7(2)8(6)3/h6-8H,4-5H2,1-3H3	General (no stereochemistry)
InChIKey	VCWNHOPGKQCXIQ-UHFFFAOYSA-N	General (no stereochemistry)
SMILES	CC1CCC(C1)C	General (no stereochemistry)
PubChem CID	35368	General
6432144	(1 α ,2 α ,3 β)-isomer	

Physicochemical Properties

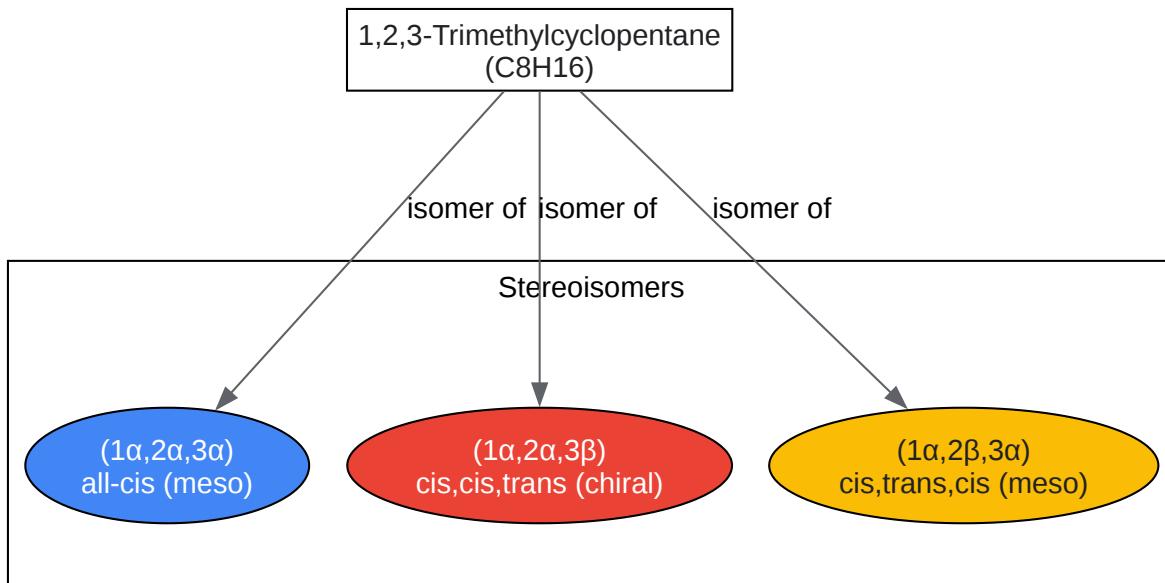
The physical and chemical properties of **1,2,3-trimethylcyclopentane** can vary slightly between its different stereoisomers. The following table summarizes key properties for the general compound.[\[2\]](#)[\[4\]](#)

Property	Value
Molecular Weight	112.21 g/mol
Density	0.754 g/cm ³
Boiling Point	~116.3 °C at 760 mmHg[4]
Vapor Pressure	21.8 mmHg at 25°C[4]
Flash Point	9.2 °C[4]
Water Solubility	Log10WS: -2.34 (calculated)[5]
Octanol/Water Partition Coefficient (LogP)	2.688 (calculated)[4][5]

Stereoisomerism of 1,2,3-Trimethylcyclopentane

1,2,3-Trimethylcyclopentane has three stereocenters, which gives rise to several stereoisomers. The spatial arrangement of the three methyl groups relative to the cyclopentane ring (cis/trans) defines each isomer.[2][6] The main stereoisomers include:

- (1 α ,2 α ,3 α)-**1,2,3-Trimethylcyclopentane** (all-cis): This is a meso compound due to a plane of symmetry.[2]
- (1 α ,2 α ,3 β)-**1,2,3-Trimethylcyclopentane** (cis,cis,trans): This isomer is chiral and exists as a pair of enantiomers.[2]
- (1 α ,2 β ,3 α)-**1,2,3-Trimethylcyclopentane** (cis,trans,cis): This is also a meso compound.[2]



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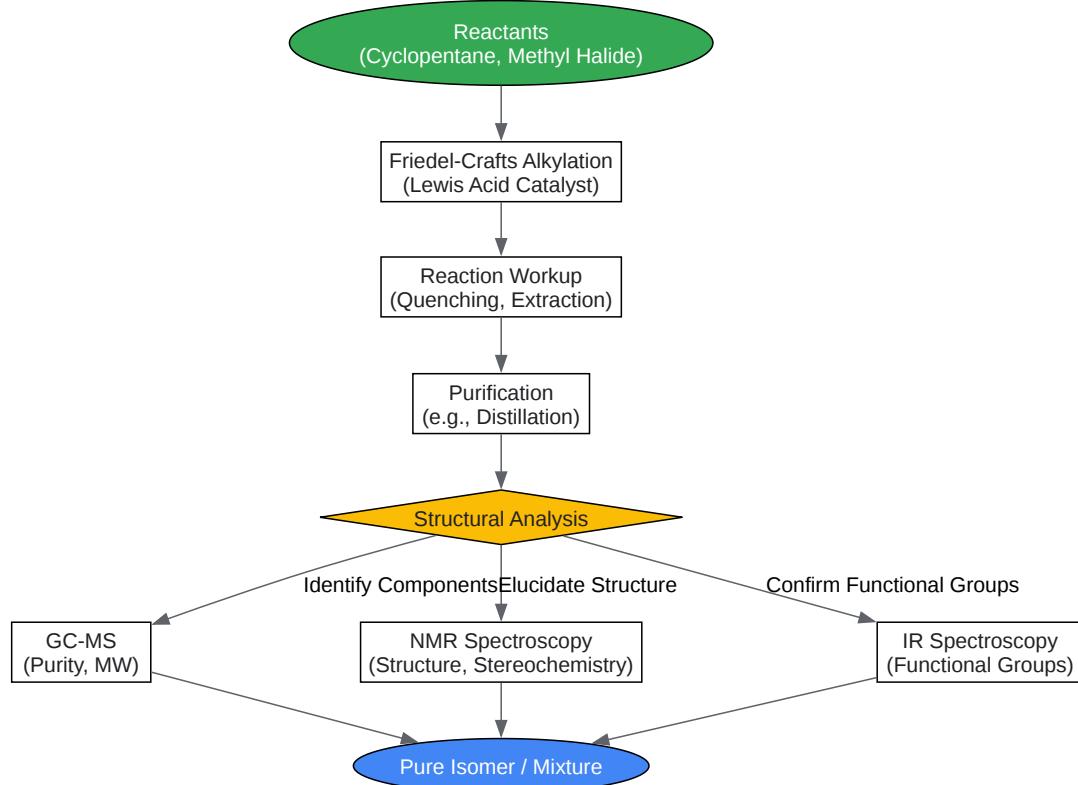
Caption: Stereoisomers of **1,2,3-Trimethylcyclopentane**.

Synthesis and Experimental Protocols

A detailed, step-by-step experimental protocol for the synthesis of **1,2,3-trimethylcyclopentane** is not readily available in public literature. However, a general approach involves the Friedel-Crafts alkylation of cyclopentane using methyl halides.^[2] This method can lead to a mixture of products, including other regioisomers like 1,2,4-trimethylcyclopentane and ring-expanded products such as trimethylcyclohexanes.^[2] Achieving a specific stereoisomer requires more advanced, stereocontrolled synthetic routes.

General Experimental Workflow for Synthesis and Analysis

The following diagram outlines a conceptual workflow for the synthesis and analysis of **1,2,3-trimethylcyclopentane**.

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Caption: Conceptual workflow for synthesis and analysis.

Applications and Relevance in Drug Development

1,2,3-Trimethylcyclopentane and its derivatives are of interest in several areas of chemical research:

- Organometallic Chemistry and Catalysis: It serves as a model compound in studies of catalytic systems, particularly in the regioselective cyclization of propylene catalyzed by zirconocene complexes.[2]
- Chiral Ligand Synthesis: The chiral backbone of trimethylcyclopentane diamine has been used in the development of N-heterocyclic carbene (NHC) ligands for transition metal complexes used in asymmetric synthesis.[2]

- Component of Fuels: It has been identified as a component in gasoline exhaust and liquefied petroleum gas (LPG) exhaust.[\[6\]](#)

For drug development professionals, the primary interest lies in the stereoisomers of its derivatives. Notably, certain isomers of a related compound have been shown to interact with metabotropic glutamate receptors (mGluRs), which are crucial in modulating synaptic transmission and neuronal excitability.[\[7\]](#) This suggests that the trimethylcyclopentane scaffold could be a valuable structural motif for designing novel therapeutic agents targeting the central nervous system.

Safety Information

1,2,3-Trimethylcyclopentane is classified as an extremely flammable liquid and vapor.[\[1\]](#) Standard precautions for handling volatile and flammable organic compounds should be strictly followed. Prolonged exposure may carry health risks.[\[6\]](#) It is intended for research purposes only and not for diagnostic or therapeutic use in humans or animals.[\[2\]](#)

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